

Molecular weight and formula of 3-Ethoxy-1-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Ethoxy-1-propanol**

Cat. No.: **B050535**

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An In-depth Technical Guide on **3-Ethoxy-1-propanol**

This guide provides the fundamental molecular and physical data for **3-Ethoxy-1-propanol**, a chemical compound relevant to researchers, scientists, and drug development professionals.

Core Molecular Information

3-Ethoxy-1-propanol is a clear, colorless liquid with a mild odor.[\[1\]](#)[\[2\]](#) It is less dense than water.[\[1\]](#)[\[2\]](#)

Quantitative Molecular Data

The essential molecular properties of **3-Ethoxy-1-propanol** are summarized in the table below for quick reference.

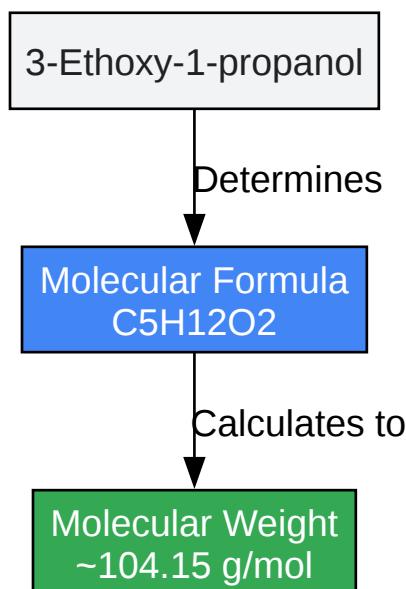
Property	Value	Source
Molecular Formula	C5H12O2	PubChem [1] [2] [3] , NIST [4] [5]
Linear Formula	C2H5O(CH2)3OH	Sigma-Aldrich
Molecular Weight	104.15 g/mol	PubChem [1] [2] , Sigma-Aldrich
Molecular Weight (more precise)	104.1476 g/mol	NIST [4] [5]
CAS Number	111-35-3	NIST [4] [5] , Sigma-Aldrich

Experimental Protocols

Detailed experimental protocols for determining the properties of **3-Ethoxy-1-propanol**, such as boiling point, density, and refractive index, are standardized procedures in analytical chemistry and are not detailed here. For specific analytical methods, researchers should refer to established methodologies such as those outlined in compendia like the CRC Handbook of Chemistry and Physics or specific analytical chemistry journals.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical name to its molecular formula and ultimately to its calculated molecular weight.



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Relationship between chemical name, formula, and molecular weight.

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References

- 1. 3-Ethoxy-1-propanol | C5H12O2 | CID 8109 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Molecular weight and formula of 3-Ethoxy-1-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050535#molecular-weight-and-formula-of-3-ethoxy-1-propanol]

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